

An In-depth Technical Guide to C.I. Acid Red 266

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Compound of Interest

Compound Name: Acid red 266

CAS No.: 12217-37-7

Cat. No.: B15599896

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This technical guide provides a comprehensive overview of the chemical and physical properties of C.I. **Acid Red 266**, a synthetic azo dye. The information is intended for researchers, scientists, and professionals in drug development and related fields who may encounter this compound. This document covers its various names, key quantitative data, and detailed experimental protocols for its synthesis and analysis.

Synonyms and Alternative Names

C.I. **Acid Red 266** is known by a multitude of synonyms and trade names across various industries. Proper identification is crucial for accurate research and application.

Systematic and Common Names:

- C.I. **Acid Red 266**[\[1\]](#)
- **Acid Red 266**[\[1\]](#)
- Merpacyl Red B
- Weak Acid Red 2B

- Weak Acid Red 2BE[[2](#)]
- Weak Acid Red 2BS
- Acid Red A2B
- Acid Red E-BM
- Acid Red GP
- Acid Brilliant Red 2BS
- Diacid Red N 2B[[1](#)]
- Aminyl Red E 2BL[[1](#)]
- Best Acid Red A 2B[[1](#)]
- Concorde Acid Red 2BSA[[1](#)]
- Covanyl Red C 2B[[1](#)]
- Everacid Red A 2B[[1](#)]
- Fabrinyl Red 2B[[1](#)]
- Kayanol Red NB[[1](#)]
- Kenamide Red G 2B[[1](#)]
- Mitsui Nylon Fast Red BB[[1](#)]
- Nylanthrene Red B 2BSA[[1](#)]
- Nylomine Red A 2B[[1](#)]
- Nylosan Red E-BM[[1](#)]
- Simacid Red 24903[[1](#)]

- Suminol Fast Red BB[1]

Chemical Identifiers:

- CAS Number: 57741-47-6[1]
- Colour Index (C.I.) Number: 17101[2]
- EC Number: 260-925-2[1]

Quantitative Data

The following table summarizes the key quantitative physicochemical properties of C.I. **Acid Red 266**.

Property	Value	Source(s)
Molecular Formula	C ₁₇ H ₁₀ ClF ₃ N ₃ NaO ₄ S	[1][2]
Molecular Weight	467.78 g/mol	[1][2]
Appearance	Dark red to dark brown powder	[2]
Solubility in Water	40 g/L	[3]
Solubility in Ethanol	Soluble	[4]
Solubility in Oils	Insoluble	[4]
Purity	>97% (by elemental analysis)	[5][6]

Experimental Protocols

Synthesis of C.I. Acid Red 266

The synthesis of C.I. **Acid Red 266** is a two-stage process characteristic of azo dye production: diazotization followed by azo coupling.[1]

Starting Materials:

- 4-Chloro-2-(trifluoromethyl)aniline (Diazo component)

- 6-Amino-4-hydroxynaphthalene-2-sulfonic acid (Gamma acid) (Coupling component)[1]
- Sodium nitrite (NaNO_2)
- Hydrochloric acid (HCl)
- Sodium hydroxide (NaOH)
- Sodium chloride (NaCl)

Stage 1: Diazotization of 4-Chloro-2-(trifluoromethyl)aniline

- Prepare a suspension of 4-chloro-2-(trifluoromethyl)aniline in water in a reaction vessel.
- Cool the vessel to $0-5^\circ\text{C}$ using an ice bath.
- Slowly add concentrated hydrochloric acid (approximately 2.5-3.0 equivalents) to the suspension while maintaining the low temperature to form the amine hydrochloride salt.
- Prepare a solution of sodium nitrite (approximately 1.0-1.1 equivalents) in water.
- Add the sodium nitrite solution dropwise to the amine hydrochloride suspension. The temperature must be strictly maintained below 5°C to prevent the decomposition of the unstable diazonium salt.
- Stir the reaction mixture for an additional 30-60 minutes after the complete addition of the sodium nitrite solution to ensure diazotization is complete. The completion of the reaction can be monitored by testing for the absence of the starting amine using starch-iodide paper to detect excess nitrous acid.

Stage 2: Azo Coupling Reaction

- In a separate vessel, prepare a solution of 6-amino-4-hydroxynaphthalene-2-sulfonic acid (gamma acid) in water.
- Adjust the pH of the gamma acid solution to a slightly acidic or neutral range as required for the specific coupling reaction, typically using a sodium hydroxide solution. This activates the coupling component for electrophilic attack by the diazonium salt.

- Slowly add the cold diazonium salt suspension from Stage 1 to the prepared coupling component solution. Maintain a low temperature (typically below 10°C) throughout the addition.
- Stir the reaction mixture for several hours until the coupling reaction is complete. The formation of the colored dye will be visually apparent. Reaction completion can be monitored by thin-layer chromatography (TLC).

Stage 3: Isolation and Purification

- The synthesized dye is precipitated from the reaction mixture by "salting out," which involves the addition of sodium chloride to decrease its solubility.^[1]
- Collect the precipitated dye by filtration.
- Wash the filter cake with a brine solution to remove impurities.
- Dry the purified dye under vacuum.^[1]

Analytical Characterization

Purity Assessment by High-Performance Liquid Chromatography (HPLC)

A general method for assessing the purity of azo dyes using HPLC with a Diode Array Detector (DAD) is as follows:

- Column: A reverse-phase C18 column is typically suitable.
- Mobile Phase: A gradient elution is often employed. For example, a mixture of an aqueous buffer (e.g., 10 mM ammonium acetate) and an organic solvent (e.g., acetonitrile). The gradient would typically involve increasing the proportion of the organic solvent over the course of the analysis.
- Flow Rate: A typical flow rate is 1.0 mL/min.
- Column Temperature: Maintained at a constant temperature, for example, 40°C.

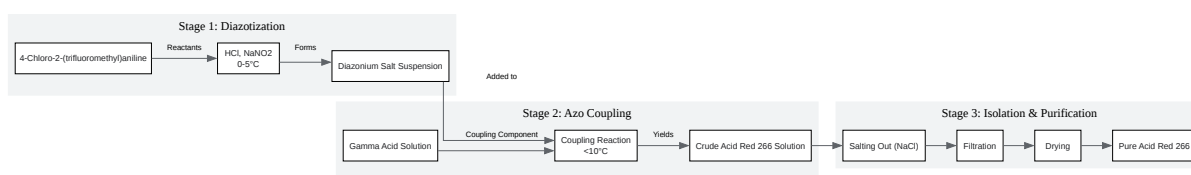
- **Detection:** A DAD allows for the monitoring of absorbance at multiple wavelengths. The maximum absorption wavelength for the specific dye can be used for quantification, and the full spectrum can be used for peak identification and purity assessment.
- **Sample Preparation:** A standard solution of the dye is prepared by dissolving a known mass in the mobile phase or a suitable solvent.

Structural Confirmation by UV/Vis Spectroscopy

- Prepare a series of dilutions of **Acid Red 266** in deionized water.
- Use a double-beam UV/Vis spectrophotometer to record the absorption spectra of the solutions over a wavelength range of approximately 200-800 nm.
- The spectra will show characteristic absorption bands. While a single λ_{max} is not straightforward due to aggregation phenomena, the overall spectral profile can be used for identification. Studies on the aggregation of **Acid Red 266** have been conducted using UV/Vis spectroscopy.^{[5][7]}

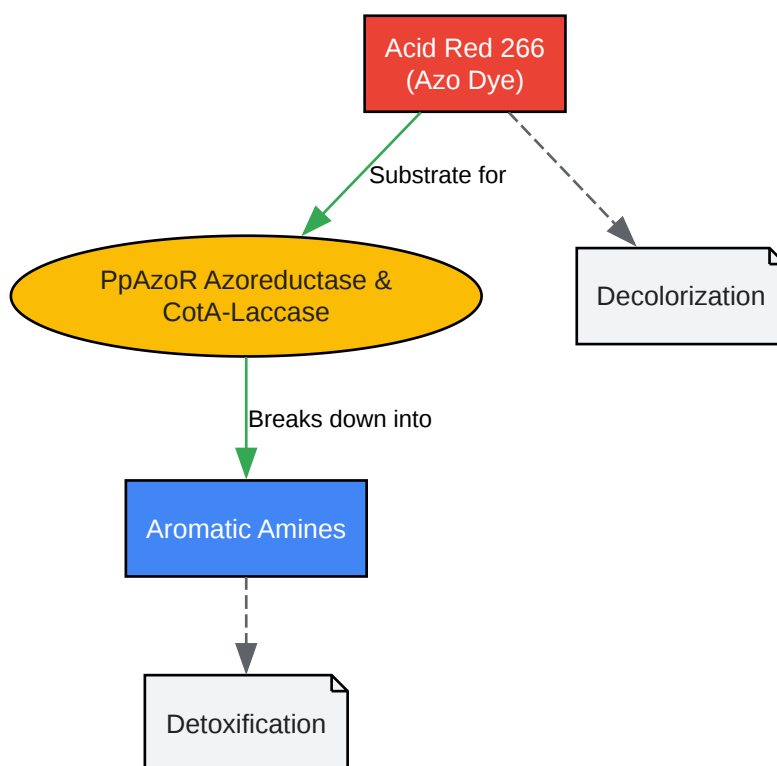
Visualizations

As research indicates that C.I. **Acid Red 266** is primarily used as a textile dye and not in the context of biological signaling pathways, the following diagrams illustrate the synthesis workflow and a relevant logical relationship based on its known applications and degradation.



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Caption: Synthesis workflow for C.I. **Acid Red 266**.



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Caption: Enzymatic degradation of **Acid Red 266**.

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